# Application Notes and Protocols for GI-102 Clinical Trials

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *LG 6-102* |
| *CAS No.:* | *132798-30-2* |
| *Cat. No.:* | *B1675219* |

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the patient eligibility criteria and experimental protocols for clinical trials involving GI-102, a novel bispecific fusion protein. The information is based on publicly available data for the KEYNOTE-G08 study (NCT05824975).[1][2][3][4]

## Introduction to GI-102

GI-102 is an innovative immunocytokine composed of a CD80 ectodomain fused to an interleukin-2 (IL-2) variant (IL-2v3).[5] This bispecific design allows GI-102 to modulate the immune system in a targeted manner. The CD80 component binds to CTLA-4, blocking its inhibitory signal and thereby promoting T-cell activation. The IL-2v3 component is engineered to preferentially bind to the IL-2Rβγ complex, which is expressed on CD8+ T cells and Natural Killer (NK) cells, while having a reduced affinity for the IL-2Rα subunit (CD25) that is highly expressed on regulatory T cells (Tregs).[5][6] This selective action aims to stimulate the proliferation and anti-tumor activity of effector immune cells with a lower risk of Treg-mediated immunosuppression.

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# Patient Eligibility Criteria

The following tables summarize the key inclusion and exclusion criteria for participation in GI-102 clinical trials. While qualitative criteria are detailed, specific quantitative laboratory values for organ and marrow function are as defined in the full study protocol, which is not publicly available.

## Inclusion Criteria

| Criteria | Description |
|---|---|
| Age | ≥ 18 years (or ≥ 19 years according to local regulations).[1][2][3][4][7] |
| Tumor Type | Patients with advanced or metastatic solid tumors.[1][2][3][4] |
| Disease Status | Measurable disease as per RECIST v1.1 criteria.[1][2][3][4][7] |
| Performance Status | Eastern Cooperative Oncology Group (ECOG) performance status of 0 or 1.[1][2][3][4][7] |
| Prior Therapy Resolution | Adverse events from prior anti-cancer therapies (chemotherapy, radiotherapy, immunotherapy, etc.) must have resolved to Grade ≤1, with the exception of alopecia and Grade 2 peripheral neuropathy.[1][2][3][4][7] |
| Organ and Marrow Function | Adequate organ and marrow function as defined in the study protocol. Specific laboratory values are not publicly available. |
| HIV Status | HIV-infected patients are eligible if they are on anti-retroviral therapy (ART) and have a well-controlled HIV infection as defined in the protocol.[1][3][4][7] |

## Exclusion Criteria

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| Criteria | Description |
|---|---|
| Central Nervous System (CNS) Metastases | Known active CNS metastases and/or carcinomatous meningitis.[1][3][4][7] |
| Other Malignancies | An active second malignancy.[1][3][4][7] |
| Infections | - Active or known history of Hepatitis B or active Hepatitis C virus infection.[1][3][4][7]- Active tuberculosis or a known history of active tuberculosis.[1][3][4][7]- Active or uncontrolled infections, or severe infection within 4 weeks before the start of study treatment.[1][3][4][7] |
| Liver Disease | History of chronic liver disease or evidence of hepatic cirrhosis, except for patients with liver metastasis.[1][3][4][7] |
| Autoimmune Disease | Active autoimmune disease that has required systemic treatment in the past 2 years.[1][3][4][7] |
| Prior Immunotherapies | Previous immunotherapies related to the mode of action of GI-102.[1][3][4][7] |
| Immunosuppression | - Diagnosis of immunodeficiency.[1][3][4][7]- Receiving chronic systemic steroid therapy or any other form of immunosuppressive medications within 2 weeks prior to the first dose.[1][3][4][7] |
| Recent Anti-Cancer Therapy | Administration of prior systemic anti-cancer therapy, including investigational agents, within 4 weeks prior to treatment.[1][3][4][7] |
| Recent Radiotherapy | Radiotherapy within the last 2 weeks before the start of study treatment, with the exception of limited field palliative radiotherapy.[1][3][4][7] |
| Recent Vaccinations | Administration of a live, attenuated vaccine within 4 weeks before the first dose.[1][3][4][7] |

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|---|---|
| Hypersensitivity | Known hypersensitivity to any of the components of GI-102.[4] |

# Experimental Protocols

## Patient Screening and Enrollment

Potential participants undergo a comprehensive screening process to ensure all eligibility criteria are met. This includes:

- Informed consent process.
- Medical history review.
- Physical examination.
- ECOG performance status assessment.
- Tumor assessments, including imaging studies, to confirm measurable disease according to RECIST v1.1.
- Collection of blood and urine samples for baseline laboratory assessments (hematology, clinical chemistry, and serology).
- Review of prior and concomitant medications.

## Study Design and Treatment Administration

The KEYNOTE-G08 study (NCT05824975) is a Phase 1/2, open-label, multi-part study evaluating GI-102 as a single agent and in combination with other anti-cancer drugs.[1][2]

- Part A: Dose Escalation and Optimization (Monotherapy, IV): This part aims to determine the maximum tolerated dose (MTD) and/or the recommended Phase 2 dose (RP2D) of intravenously administered GI-102.[2]
- Part B: Dose Escalation and Expansion (Monotherapy, SC): This part evaluates the safety and tolerability of subcutaneous administration of GI-102.[2]

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- Part C: Combination Therapy: This part assesses GI-102 in combination with conventional anti-cancer drugs or trastuzumab deruxtecan (T-DXd).[2]
- Part D: Combination with Pembrolizumab: This part evaluates GI-102 in combination with the anti-PD-1 antibody pembrolizumab.[2]

GI-102 is administered intravenously or subcutaneously, typically in 3-week cycles.[6]

## Monitoring and Assessment

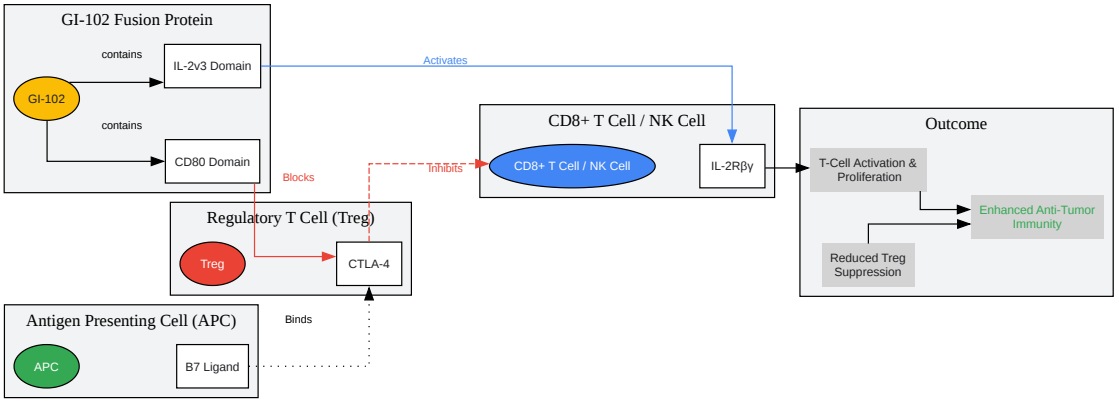
Patients are closely monitored throughout the study for safety and efficacy.

- Safety Monitoring: Includes regular monitoring of vital signs, physical examinations, and laboratory tests to assess for adverse events (AEs) and dose-limiting toxicities (DLTs). AEs are graded according to the National Cancer Institute Common Terminology Criteria for Adverse Events (NCI CTCAE).
- Pharmacokinetic (PK) and Pharmacodynamic (PD) Assessments: Blood samples are collected at specified time points to analyze the concentration of GI-102 over time (PK) and its effects on immune cell populations (PD).
- Efficacy Assessment: Tumor response is evaluated every 6 weeks using RECIST v1.1 criteria.[6]

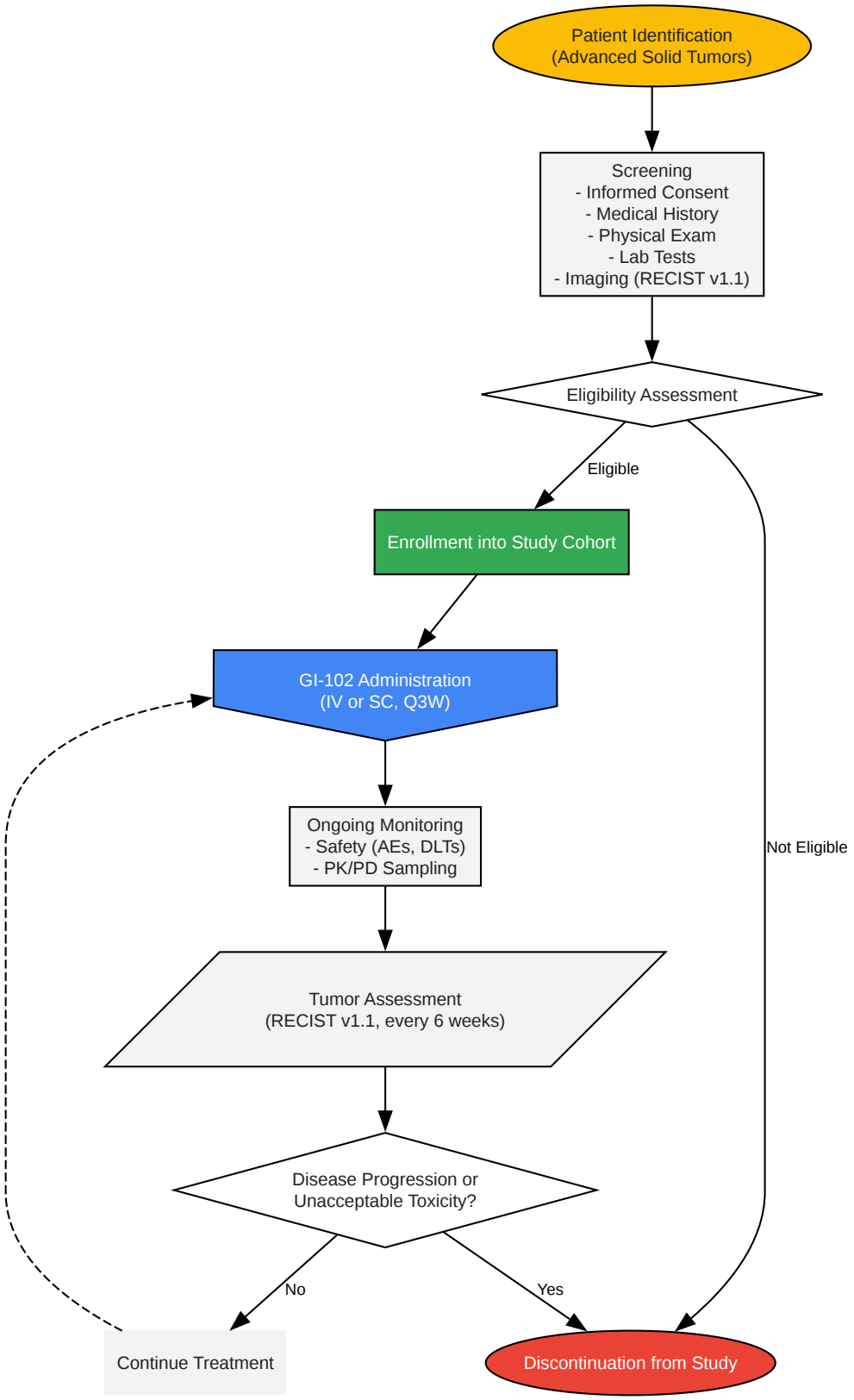
## Visualizations

### GI-102 Signaling Pathway

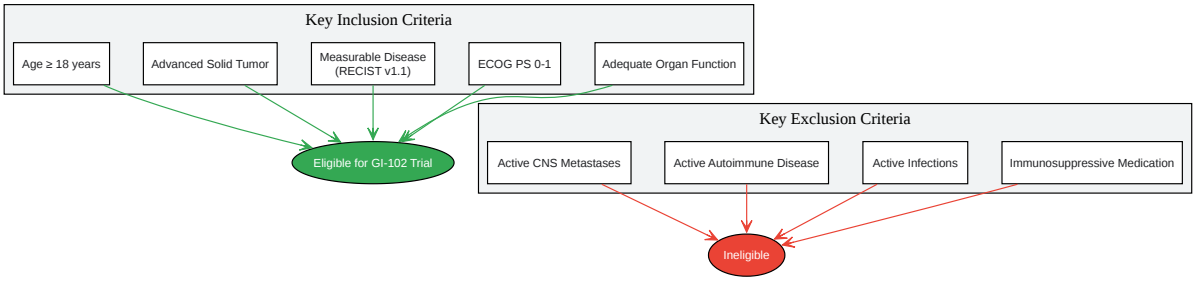
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# References


- 1. mskcc.org [mskcc.org]
- 2. ClinicalTrials.gov [clinicaltrials.gov]
- 3. Facebook [cancer.gov]
- 4. kidneycancer.org [kidneycancer.org]
- 5. ascopubs.org [ascopubs.org]
- 6. asco.org [asco.org]
- 7. mayo.edu [mayo.edu]
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